

Benchmarking Val-Gly-Arg-pNA kinetic parameters against published literature values

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Compound of Interest

Compound Name: Valyl-glycyl-arginine-4-nitroanilide

CAS No.: 80798-23-8

Cat. No.: B1209114

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Benchmarking Guide: Val-Gly-Arg-pNA Kinetic Parameters

Executive Summary: The Val-Gly-Arg-pNA Standard

In the development of serine protease assays, Z-Val-Gly-Arg-pNA (Carbobenzoxy-Val-Gly-Arg-p-nitroanilide) serves as a critical chromogenic substrate. While often overshadowed by the "gold standard" S-2444 (pyroGlu-Gly-Arg-pNA) for Urokinase (uPA) specificity, the Val-Gly-Arg sequence offers a unique balance of sensitivity and versatility. It is the structural equivalent of the well-known Chromozym TRY, widely utilized for characterizing Trypsin, Trypsin-like proteases, and Urokinase-type Plasminogen Activator (uPA).

This guide benchmarks high-purity Val-Gly-Arg-pNA against published literature values, providing a self-validating protocol to determine

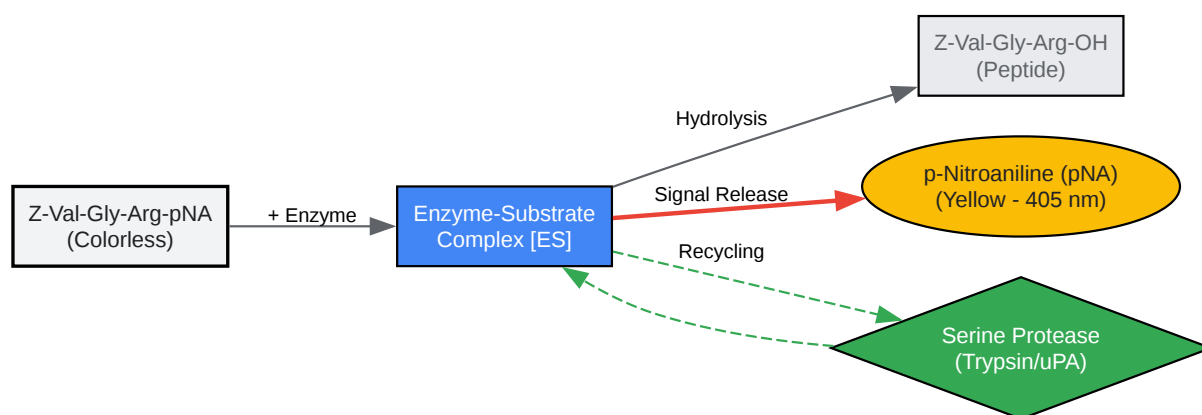
and

in your own laboratory.

Mechanism of Action

The utility of Val-Gly-Arg-pNA relies on the specific recognition of the Arginine residue at the P1 position by the protease's active site (S1 pocket). The mechanism follows a classic amidolytic hydrolysis.

Reaction Pathway Diagram



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Figure 1: Proteolytic hydrolysis mechanism. The enzyme cleaves the amide bond between Arginine and p-nitroaniline, releasing the chromophore.

Benchmarking Data: Literature vs. High-Purity Targets

The following table synthesizes kinetic parameters from authoritative sources (including Roche Chromozym TRY data and uPA studies) to establish a baseline for performance.

Table 1: Kinetic Benchmarks for Z-Val-Gly-Arg-pNA

Parameter	Target Enzyme	Literature Value (Range)	High-Purity Target*	Unit	Conditions
	Trypsin (Bovine)	10 – 30	15 ± 5		Tris-HCl pH 8.2, 25°C
	Urokinase (uPA)	60 – 200	90 ± 15		Tris-HCl pH 8.8, 37°C
	Trypsin	80 – 100	> 90		Saturated substrate
Purity	N/A	≥ 85% (Standard)	≥ 98% (HPLC)	%	RP-HPLC analysis
Free pNA	N/A	≤ 0.5%	≤ 0.1%	%	Background Abs (405nm)

*High-Purity Target refers to the expected performance of analytical-grade substrates (e.g., >98% purity), which minimize competitive inhibition from synthesis byproducts.

Comparative Analysis

- Trypsin Sensitivity: Z-Val-Gly-Arg-pNA is highly sensitive to Trypsin. Literature indicates a significantly lower than BAPNA (Bz-Arg-pNA), making it ideal for low-concentration protease detection.
- uPA Specificity: While S-2444 (pyroGlu-Gly-Arg-pNA) is the historic standard for uPA, Z-Val-Gly-Arg-pNA shows comparable but a slightly higher , requiring higher substrate concentrations for saturation.

Self-Validating Experimental Protocol

To ensure your data matches published benchmarks, follow this "Self-Validating" workflow. This protocol includes built-in quality control steps (linearity checks) to verify enzyme health and

substrate integrity.

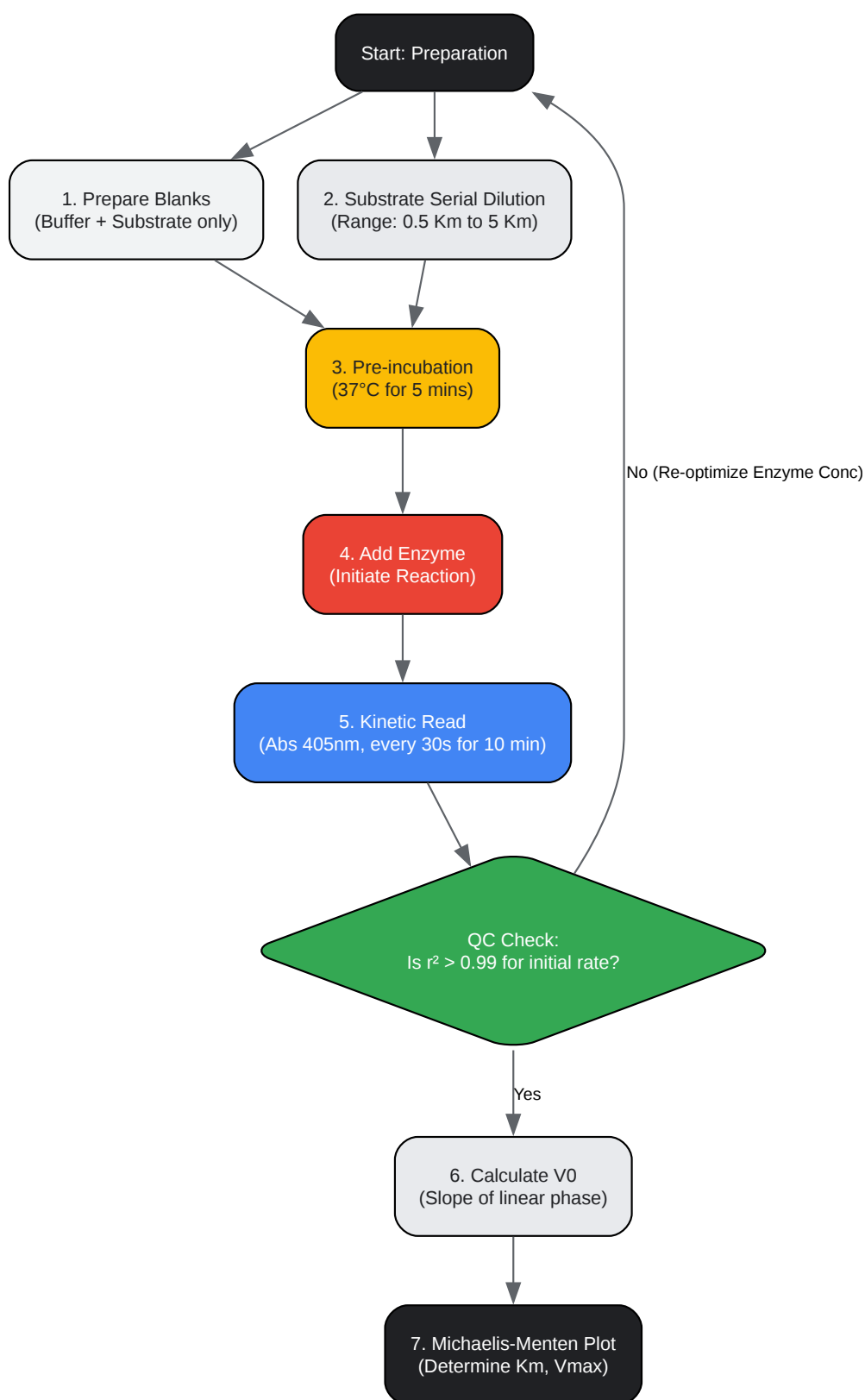
Reagents Preparation

- Assay Buffer: 100 mM Tris-HCl, pH 8.2 (for Trypsin) or pH 8.8 (for uPA), containing 0.1% BSA (to prevent enzyme adsorption) and 10 mM CaCl

(stabilizer).

- Substrate Stock: Dissolve Z-Val-Gly-Arg-pNA (MW ~584.6 g/mol) in DMSO to create a 10 mM stock. Store at -20°C.
- Enzyme Solution: Dilute enzyme to a working concentration where the reaction remains linear for at least 5 minutes (typically 1-10 nM final concentration).

Kinetic Assay Workflow



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Figure 2: Step-by-step kinetic assay workflow with built-in linearity check.

Calculation & Validation

Calculate the initial velocity (

) using the extinction coefficient (

) of pNA.

- : 9.6 mM

cm

(or 9600 M

cm

)

- : Path length (1 cm for cuvettes; ~0.6 cm for 200 μ L in 96-well plates—must be corrected).
- : Dilution factor.

Validation Criteria:

- Background: The "No Enzyme" blank must show
. High background indicates spontaneous hydrolysis (poor substrate stability).
- Linearity: The initial 5 minutes of reaction must have an
.
- Saturation: The highest substrate concentration used must be at least
to accurately determine
.

Troubleshooting & Optimization

- High Background (Yellow Stock): If your substrate stock is visibly yellow before adding enzyme, free pNA is present. High-purity Z-Val-Gly-Arg-pNA should be colorless in solution.

- **Non-Linear Rates:** If the rate curves off instantly, the enzyme concentration is too high. Dilute the enzyme 1:10 and repeat.
- **Solubility Issues:** Z-Val-Gly-Arg-pNA is hydrophobic. Ensure the final DMSO concentration in the assay is < 5% to avoid inhibiting the protease.

References

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